Initial Characterization of the NP(396-404) Peptide: A Technical Guide

Author: BenchChem Technical Support Team. **Date**: December 2025

Compound of Interest	
Compound Name:	Nucleoprotein (396-404)
Cat. No.:	B10831684

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Introduction

The NP(396-404) peptide, with the amino acid sequence FQPQNGQFI, is a well-characterized, immunodominant H-2Db-restricted epitope derived from the nucleoprotein of the Lymphocytic Choriomeningitis Virus (LCMV).[1][2] This peptide serves as a critical tool in immunological research, particularly in studies involving T-cell responses to viral infections. Its ability to elicit robust CD8+ T-cell responses has made it a model antigen for investigating the dynamics of T-cell activation, exhaustion, and memory formation. This guide provides a comprehensive overview of the initial characterization of the NP(396-404) peptide, summarizing key quantitative data, detailing experimental protocols, and visualizing relevant biological pathways and workflows.

Core Properties of the NP(396-404) Peptide

The NP(396-404) peptide is a nine-amino-acid sequence (FQPQNGQFI) that binds to the Major Histocompatibility Complex (MHC) class I molecule H-2Db.[3] This peptide-MHC complex is then recognized by the T-cell receptor (TCR) on CD8+ T-cells, initiating an immune response. The interaction between the NP(396-404) peptide and H-2Db is a critical determinant of its immunogenicity.[3]

Quantitative Data Summary

The following tables summarize key quantitative data from various studies characterizing the immunological response to the NP(396-404) peptide.

Table 1: CD8+ T-Cell Response to LCMV Infection

Time Point (days post-infection)	Parameter	C57BL/6 Mice	TNFR1-/- Mice	Reference
6-9	% NP(396-404)-specific CD8+ T-cells of total splenic CD8+ T-cells	3-5%	Not specified	[4]
30	% NP(396-404)-specific CD8+ T-cells of total splenic CD8+ T-cells	< 0.1% (undetectable)	Persisted at higher levels than C57BL/6	[4]
70	% NP(396-404)-specific CD8+ T-cells of total splenic CD8+ T-cells	Undetectable	Progressively declined to undetectable levels	[4]

Table 2: Functional Analysis of NP(396-404)-Specific CD8+ T-Cells

Experimental Condition	Assay	Readout	Result	Reference
LCMV-WE infection (Day 8)	Intracellular IFN-γ staining	% of CD8+ T-cells producing IFN-γ upon peptide restimulation	Substantially reduced in ERAP1 KO mice compared to wild-type	[5]
LCMV Armstrong infection (Day 27)	Intracellular IFN-γ and TNF-α staining	Frequencies of IFN-γ+ and IFN-γ+TNF-α+ CD8+ T-cells	Significantly higher in Prnp-/- mice compared to wild-type	[6]
LCMV-WE infection (Day 8)	51Cr-release assay	% specific lysis of NP(396-404) pulsed target cells	Efficient lysis by splenocytes from infected mice	[1]
Chronic LCMV infection (Day 50)	In vivo CTL assay	% NP(396-404)-specific lysis	Diminished in LCMV-Cl13 infected mice compared to LCMV-Arm immune mice	[7]

Experimental Protocols

Detailed methodologies for key experiments are crucial for reproducibility and further investigation.

Intracellular Cytokine Staining (ICS) for IFN-γ

This assay quantifies the frequency of antigen-specific T-cells based on their cytokine production.

- Cell Preparation: Isolate splenocytes from LCMV-infected mice at the desired time point.

Tech Support

- In vitro Restimulation: Culture 2 x 10^6 splenocytes for 4-6 hours at 37°C with 2 µg/mL of NP(396-404) peptide.[1][6] Include a protein transport inhibitor, such as Brefeldin A (1 µg/mL), to trap cytokines intracellularly.[6][7] Recombinant murine IL-2 (50 U/mL) can also be added to the culture.[7]

- Surface Staining: Stain the cells with fluorescently labeled antibodies against cell surface markers, such as CD8.

- Fixation and Permeabilization: Fix the cells with a fixation buffer and then permeabilize the cell membrane using a permeabilization buffer.

- Intracellular Staining: Stain the cells with a fluorescently labeled antibody against IFN-γ.

- Flow Cytometry Analysis: Acquire the stained cells on a flow cytometer and analyze the data to determine the percentage of CD8+ T-cells that are positive for IFN-γ.

Chromium (51Cr) Release Assay

This assay measures the cytotoxic activity of T-cells.

- Target Cell Preparation: Label target cells (e.g., EL-4) with 51Cr. Pulse one set of target cells with the NP(396-404) peptide and leave another set unpulsed as a control.

- Effector Cell Preparation: Isolate splenocytes from LCMV-infected mice to serve as effector cells.

- Co-culture: Co-culture the effector cells with the 51Cr-labeled target cells at various effector-to-target (E:T) ratios for a defined period (e.g., 5 hours).[1]

- Supernatant Collection: Centrifuge the plates and collect the supernatant.

- Radioactivity Measurement: Measure the amount of 51Cr released into the supernatant using a gamma counter.

- Calculation of Specific Lysis: Calculate the percentage of specific lysis using the formula: (% Specific Lysis) = 100 x [(Experimental Release - Spontaneous Release) / (Maximum Release - Spontaneous Release)].

MHC-I Tetramer Staining
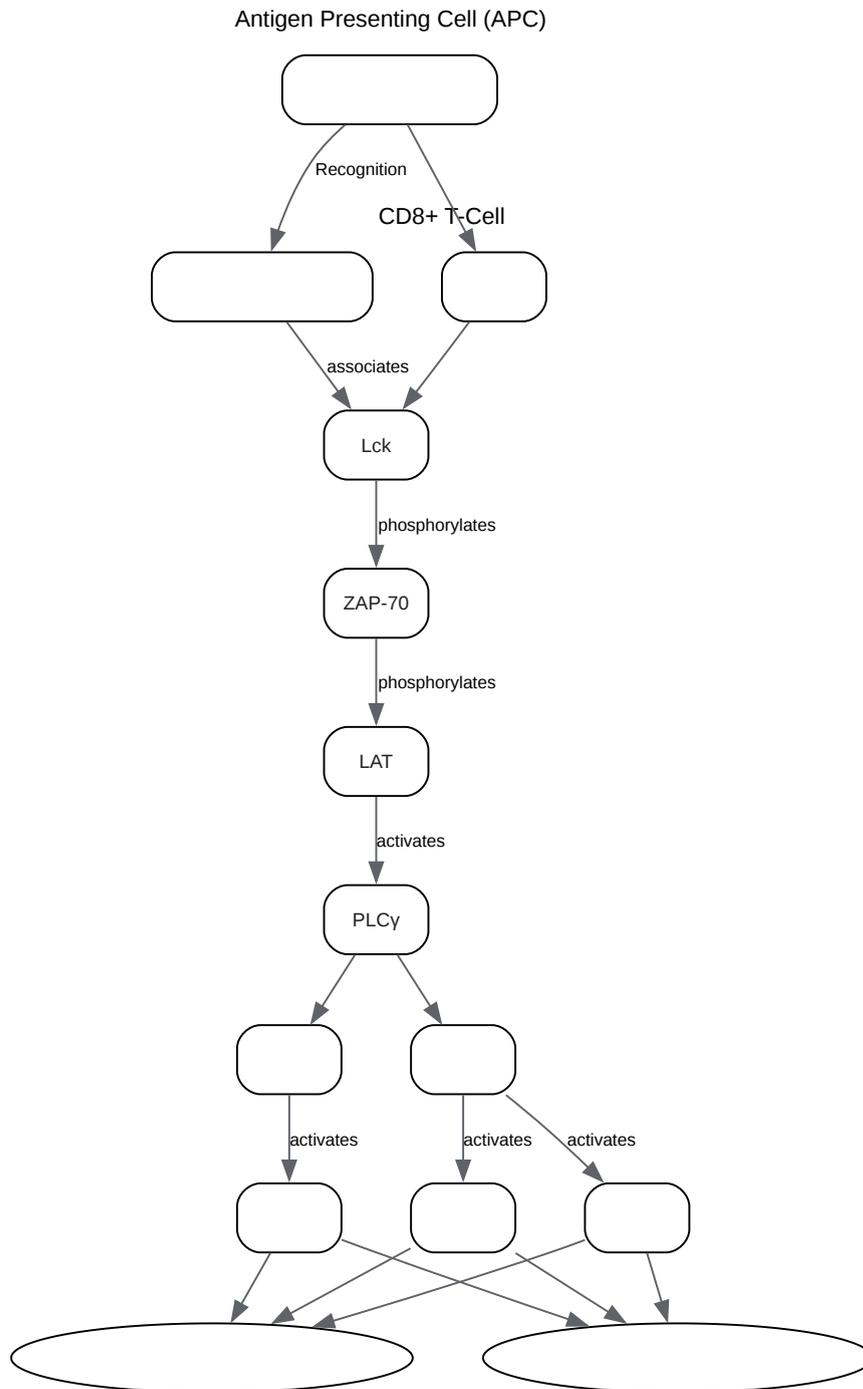
This technique allows for the direct visualization and quantification of antigen-specific T-cells.

- Cell Preparation: Prepare a single-cell suspension of splenocytes from infected mice.

- Tetramer Staining: Incubate the cells with a fluorescently labeled H-2Db/NP(396-404) tetramer. Tetramers are complexes of four MHC molecules bound to the specific peptide, which can bind to TCRs with high avidity.

- Surface Staining: Stain the cells with fluorescently labeled antibodies against surface markers like CD8.

- Flow Cytometry Analysis: Analyze the stained cells using a flow cytometer to identify and quantify the population of CD8+ T-cells that bind to the NP(396-404) tetramer.[8]
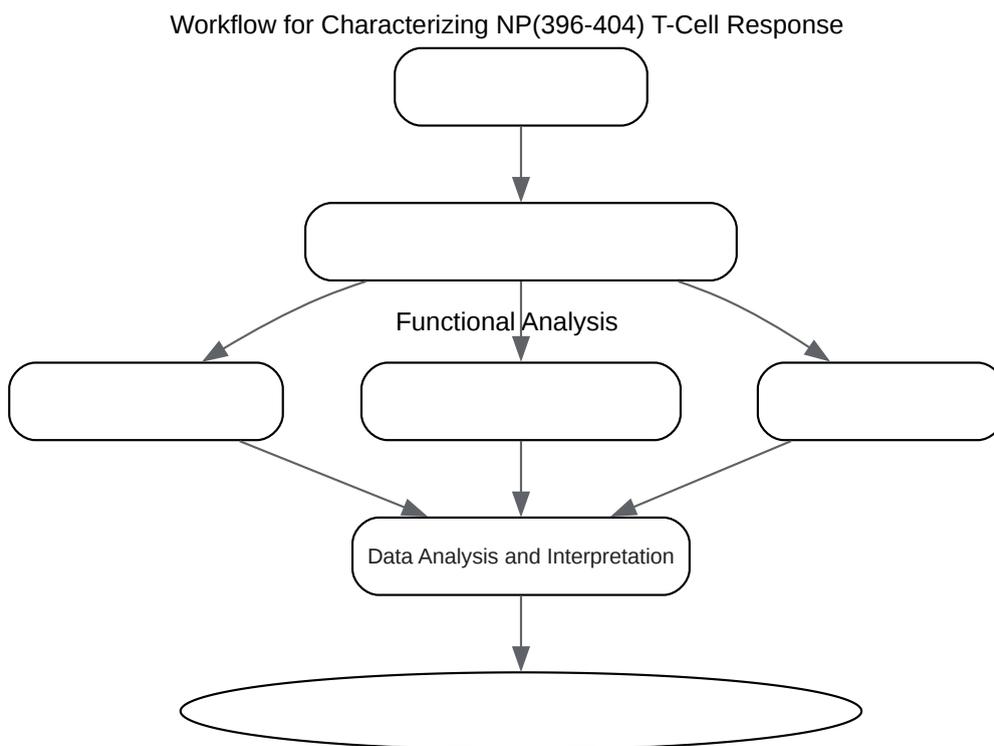
Visualizations

Diagrams illustrating key pathways and workflows provide a clear conceptual understanding.

T-Cell Receptor Signaling upon NP(396-404) Recognition

Antigen Presenting Cell (APC)

Recognition

CD8+ T-Cell

associates

Lck

phosphorylates

ZAP-70

phosphorylates

LAT

activates

PLCγ

activates   activates   activates

T-Cell Receptor Signaling upon NP(396-404) Recognition

Workflow for Characterizing NP(396-404) T-Cell Response

Functional Analysis

Data Analysis and Interpretation

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Workflow for Characterizing NP(396-404) T-Cell Response

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- To cite this document: BenchChem. [Initial Characterization of the NP(396-404) Peptide: A Technical Guide]. BenchChem, [2025]. [Online PDF]. Available at: [https://www.benchchem.com/product/b10831684#initial-characterization-of-the-np-396-404-peptide]

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